

Technical Support Center: Enhancing Antenna Measurement Accuracy

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: VB1080

Cat. No.: B15610365

[Get Quote](#)

A Note on Terminology: Initial research indicates a potential confusion in the term "**VB1080**." While "Vitacam **VB1080**" refers to an IP security camera^{[1][2][3][4][5]}, there is also a "**VB1080** VSWR Bridge" manufactured by Rigol. This guide will focus on general best practices for improving antenna measurement accuracy and will include a section on the proper use of a VSWR bridge like the **VB1080** in that context.

This technical support center provides troubleshooting guidance and frequently asked questions to help researchers, scientists, and drug development professionals improve the accuracy of their antenna measurements.

Frequently Asked Questions (FAQs)

Q1: What are the most common sources of error in antenna measurements?

A1: Inaccuracies in antenna measurements typically stem from a combination of environmental factors, equipment limitations, and procedural errors. Key sources of error include:

- **Environmental Reflections:** Unwanted reflections from surrounding objects, such as equipment, personnel, buildings, or the ground, can interfere with the measurement of the true antenna radiation pattern.^[6]
- **Impedance Mismatch:** A mismatch between the impedance of the antenna and the transmission line can cause a portion of the signal to be reflected, leading to inaccurate power measurements.^{[7][8]}

- Probe and Cable Issues: The measurement probe's own radiation characteristics can interfere with the measurement, and flexing or movement of cables can introduce phase errors.[9][10]
- Positional Inaccuracies: Errors in the alignment and positioning of the antenna under test (AUT) or the measurement probe can lead to distorted pattern measurements.[9]
- Instrumentation Errors: Non-linearity in receivers, bias errors, and leakage can all contribute to measurement inaccuracies.[9][11]

Q2: What is a VSWR bridge, and how does the **VB1080** work?

A2: A Voltage Standing Wave Ratio (VSWR) bridge is a device used to measure the S11-related parameters of an antenna, which include return loss, reflection coefficient, and VSWR. [12] The Rigol **VB1080** is a specific model of a VSWR bridge. It is used in conjunction with a spectrum analyzer. The **VB1080** has three ports: an input from the spectrum analyzer's tracking generator, an output to the spectrum analyzer's RF input, and a port for the device under test (DUT), in this case, the antenna.[12] By measuring the reflected signal from the antenna, the VSWR bridge allows the spectrum analyzer to characterize how well the antenna is matched to the transmission line.[12][13]

Q3: What is the difference between near-field and far-field antenna measurements?

A3: The choice between near-field and far-field measurements depends on the size of the antenna and the available space.[7][14]

- Far-Field: In the far-field region, the electromagnetic waves are essentially planar, and the antenna's radiation pattern is stable.[14] However, reaching the far-field can require a large, reflection-free measurement range, which can be impractical, especially for large antennas. [6]
- Near-Field: Near-field measurements are taken much closer to the antenna. The far-field pattern is then calculated from the near-field data using mathematical transformations.[15] This technique is useful for large antennas where a far-field range is not feasible and allows for measurements in more compact, controlled environments like anechoic chambers.[16]

Troubleshooting Guides

Problem 1: Measured antenna gain is lower than expected.

Possible Cause	Troubleshooting Step
Impedance Mismatch	Use a Vector Network Analyzer (VNA) or a spectrum analyzer with a VSWR bridge (like the VB1080) to measure the antenna's VSWR. A high VSWR (typically > 2:1) indicates a significant mismatch. [17] Adjust the antenna's matching network to minimize the VSWR.
Cable and Connector Losses	Inspect all cables and connectors for physical damage, corrosion, or loose connections. [18] Use a VNA to measure the insertion loss of the cable assembly. Replace any faulty components.
Incorrect Range Calibration	Perform a reference calibration of the measurement range. This involves accounting for factors like range-length loss, the gain of the receive antenna, and cable losses. [7]
Polarization Mismatch	Ensure the polarization of the measurement antenna and the AUT are aligned. A mismatch in polarization will result in a lower measured power.

Problem 2: The measured radiation pattern is distorted or asymmetrical.

Possible Cause	Troubleshooting Step
Multipath Reflections	If using an open range, identify and remove or cover reflective surfaces. [19] In an anechoic chamber, ensure the absorbing material is in good condition and appropriate for the measurement frequency.
AUT or Probe Misalignment	Verify the mechanical alignment of the antenna positioner and the probe. Even small misalignments can distort the pattern, especially at higher frequencies. [9]
Scattering from Test Fixture	The structure holding the AUT can scatter the radiated signal. Use a low-scattering material for the fixture and minimize its size.
Cable Movement	Secure all RF cables to prevent movement during measurement, as this can introduce phase errors that distort the pattern. [9]


Experimental Protocols

Protocol 1: Measuring Antenna VSWR using a Spectrum Analyzer and **VB1080** VSWR Bridge

- Equipment Setup:
 - Connect the spectrum analyzer's tracking generator output to the "IN" port of the **VB1080** bridge using a dual N (Male) adapter.[\[12\]](#)
 - Connect the spectrum analyzer's RF input to the "OUT" port of the **VB1080** bridge using a second dual N (Male) adapter.[\[12\]](#)
 - Connect the antenna to be tested directly to the "DUT" port of the **VB1080**. Avoid using additional cables or adapters if possible to prevent extra reflections.[\[12\]](#)
- Calibration:

- Perform a normalization calibration on the spectrum analyzer with the **VB1080** connected. This typically involves measuring an open, short, and load standard at the DUT port to establish a reference for reflection measurements.
- Measurement:
 - Set the frequency range on the spectrum analyzer to cover the operating band of the antenna.
 - The spectrum analyzer will display the return loss of the antenna in dB.
 - Most modern spectrum analyzers can be configured to display the measurement as VSWR.[\[17\]](#)
- Data Interpretation:
 - A lower return loss value (e.g., -10 dB or less) and a VSWR value close to 1 indicate a well-matched antenna.[\[17\]](#) A VSWR of 2:1 is often considered the maximum acceptable for many applications.[\[17\]](#)

Below is a diagram illustrating the experimental workflow for measuring antenna VSWR.

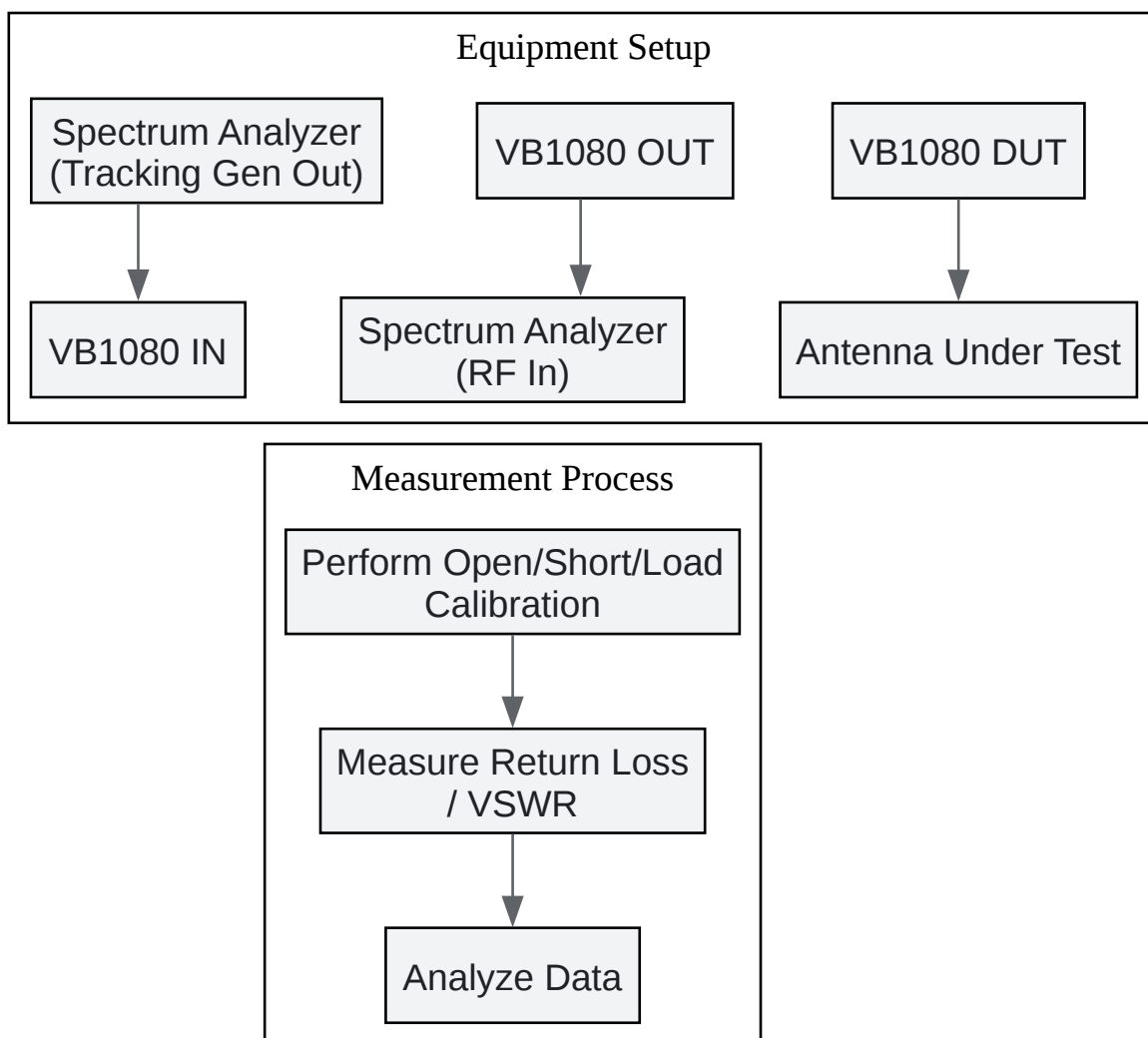

[Click to download full resolution via product page](#)

Caption: Workflow for VSWR Measurement using a Spectrum Analyzer and VSWR Bridge.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Vitacam VB1080 – Camera IP Ngoài Trời 2.0Mpx 1080P FULL HD – Hỗ Trợ Thẻ Nhớ Ngoài Dễ Dàng. [vitacam.vn]
- 2. VITACAM VB1080 – CAMERA IP NGOÀI TRỜI 2.0MPX 1080P FULL HD - [shopcongnghe24h.vn]
- 3. hoaphatitc.com.vn [hoaphatitc.com.vn]
- 4. m.youtube.com [m.youtube.com]
- 5. VITACAM VB1080 PRO | CAMERA WIFI Full HD 1080P - ĐÈN QUAN SÁT MÀU NGÀY ĐÊM [vinagoco.vn]
- 6. ece.mcmaster.ca [ece.mcmaster.ca]
- 7. ets-lindgren.com [ets-lindgren.com]
- 8. farnell.com [farnell.com]
- 9. nextphasemeasurements.com [nextphasemeasurements.com]
- 10. admicrowave.com [admicrowave.com]
- 11. Techniques for Reducing the Effect of Measurement Errors in Near-Field Antenna Measurements [nsi-mi.com]
- 12. batronix.com [batronix.com]
- 13. youtube.com [youtube.com]
- 14. Antenna measurement guide [mvg-world.com]
- 15. tsc.uc3m.es [tsc.uc3m.es]
- 16. tandfonline.com [tandfonline.com]
- 17. Verifying and troubleshooting cables, connectors and antennas [criticalcomms.com.au]
- 18. notsalmon.com [notsalmon.com]
- 19. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Support Center: Enhancing Antenna Measurement Accuracy]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15610365#improving-the-accuracy-of-antenna-measurements-with-vb1080]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com